

CAS number and physical properties of Ethyl 3-chloro-2-methylbenzoate

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Compound of Interest

Compound Name: Ethyl 3-chloro-2-methylbenzoate

Cat. No.: B3053833

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Ethyl 3-chloro-2-methylbenzoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 3-chloro-2-methylbenzoate is an organic compound with the CAS number 56427-71-5. [1] It belongs to the family of benzoate esters, which are widely utilized as intermediates in the synthesis of a variety of pharmaceuticals, agrochemicals, and other specialty chemicals. The presence of both a chlorine atom and a methyl group on the aromatic ring influences its reactivity and makes it a valuable building block in organic synthesis. This document provides a comprehensive overview of the known physical properties and a detailed experimental protocol for the synthesis of **Ethyl 3-chloro-2-methylbenzoate**.

Physicochemical Properties

A summary of the key physical and chemical properties of **Ethyl 3-chloro-2-methylbenzoate** is presented below. It is important to note that experimentally determined values for some properties of this specific isomer are not readily available in the literature. In such cases, predicted values or data from closely related isomers are provided with a clear indication.

Property	Value	Source
CAS Number	56427-71-5	[1]
Molecular Formula	C ₁₀ H ₁₁ ClO ₂	[1]
Molecular Weight	198.65 g/mol	[1]
Boiling Point	Not available	General ester properties
Melting Point	Not available	
Density	Not available	
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., ethanol, diethyl ether, acetone)	
Purity	Commercially available up to 99%	[2]

Disclaimer: The boiling point, melting point, and density for **Ethyl 3-chloro-2-methylbenzoate** (CAS 56427-71-5) are not readily available in the cited literature. The solubility information is based on the general properties of benzoate esters. For precise quantitative analysis, experimental determination of these properties is recommended.

Experimental Protocols

The synthesis of **Ethyl 3-chloro-2-methylbenzoate** is typically achieved through the Fischer esterification of its corresponding carboxylic acid, 3-chloro-2-methylbenzoic acid, with ethanol in the presence of an acid catalyst.

Synthesis of 3-chloro-2-methylbenzoic acid (Precursor)

The precursor, 3-chloro-2-methylbenzoic acid, can be synthesized via the oxidation of 2-chloro-m-xylene. The process involves dissolving 2-chloro-m-xylene in a suitable solvent, adding a catalyst, and then introducing an oxidizing agent at an elevated temperature.[3] Following the reaction, the product is isolated and purified by reduced pressure rectification.[3]

Fischer Esterification of 3-chloro-2-methylbenzoic acid

This procedure outlines the laboratory-scale synthesis of **Ethyl 3-chloro-2-methylbenzoate**.

Materials:

- 3-chloro-2-methylbenzoic acid
- Absolute ethanol
- Concentrated sulfuric acid
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Diethyl ether (or other suitable extraction solvent)
- Standard laboratory glassware for reflux and extraction

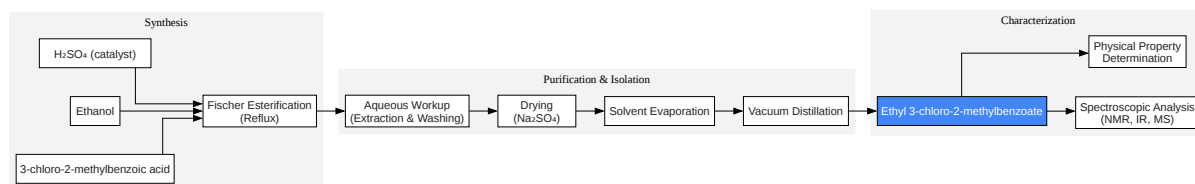
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-chloro-2-methylbenzoic acid in an excess of absolute ethanol.
- **Catalyst Addition:** While stirring, slowly add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Remove the excess ethanol using a rotary evaporator.
- **Extraction:** Dissolve the residue in diethyl ether and transfer it to a separatory funnel. Wash the organic layer sequentially with water and saturated sodium bicarbonate solution to neutralize the unreacted acid and the catalyst. Finally, wash with brine.

- Drying and Evaporation: Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent to yield the crude **Ethyl 3-chloro-2-methylbenzoate**.
- Purification: The crude product can be further purified by vacuum distillation.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow from starting materials to the final, characterized product.



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Caption: Synthesis and Characterization Workflow.

Conclusion

Ethyl 3-chloro-2-methylbenzoate serves as a key intermediate in organic synthesis. While specific, experimentally verified physical property data is limited in the public domain, its synthesis can be reliably achieved through standard esterification procedures. The protocols and data presented in this guide are intended to support researchers and professionals in the

fields of chemical synthesis and drug development in their work with this compound. Further experimental investigation is encouraged to fully characterize its physicochemical properties.

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